

A Comparative Analysis of Colnelenic Acid Levels in Plant Species

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Compound of Interest

Compound Name: Colnelenic acid

Cat. No.: B1237076

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A Comprehensive Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of **colnelenic acid** levels across different plant species, supported by experimental data. It is intended to serve as a valuable resource for researchers and professionals in the fields of plant science, biochemistry, and drug development who are interested in the unique class of divinyl ether fatty acids.

Colnelenic acid, a specialized fatty acid derived from α -linolenic acid, is a noteworthy oxylipin found within the plant kingdom.^[1] Its presence and concentration can vary significantly between plant species and even different tissues within the same plant. This variation is of considerable interest due to the potential biological activities of divinyl ether fatty acids, including their role in plant defense mechanisms against pathogens.^[1]

Quantitative Comparison of Colnelenic Acid Levels

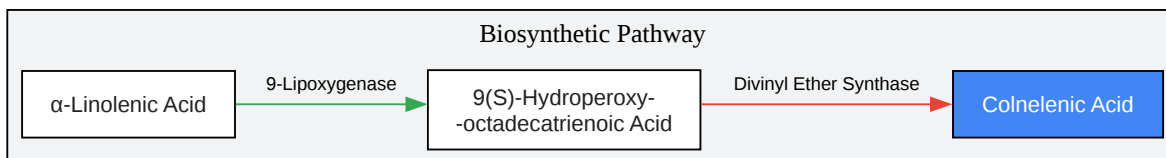
The following table summarizes the reported levels of **colnelenic acid** in various plant tissues. It is important to note that the concentration of this compound can be influenced by factors such as developmental stage, environmental conditions, and exposure to pathogens.

Plant Species	Tissue	Condition	Colnelenic Acid Level (µg/g Fresh Weight)	Reference
Solanum tuberosum (Potato)	Leaves	Infected with Phytophthora infestans	~7.0	[Study on diseased potato leaves]
Solanum tuberosum (Potato)	Tubers	Not specified	Present	[General reference on divinyl ether fatty acids]
Lycopersicon esculentum (Tomato)	Roots	Not specified	Present	[General reference on divinyl ether fatty acids]
Lycopersicon esculentum (Tomato)	Leaves	Wounded	Levels of precursor (α-linolenic acid) increase	[Study on wounded tomato leaves]
Clematis vitalba (Old man's beard)	Leaves	Not specified	Isomers of colnelenic acid present	[General reference on divinyl ether fatty acids]
Ranunculus sp. (Buttercup)	Leaves	Not specified	Divinyl ether fatty acids present	[General reference on divinyl ether fatty acids]
Garlic (Allium sativum)	Bulbs	Not specified	Divinyl ether fatty acids present	[General reference on divinyl ether fatty acids]

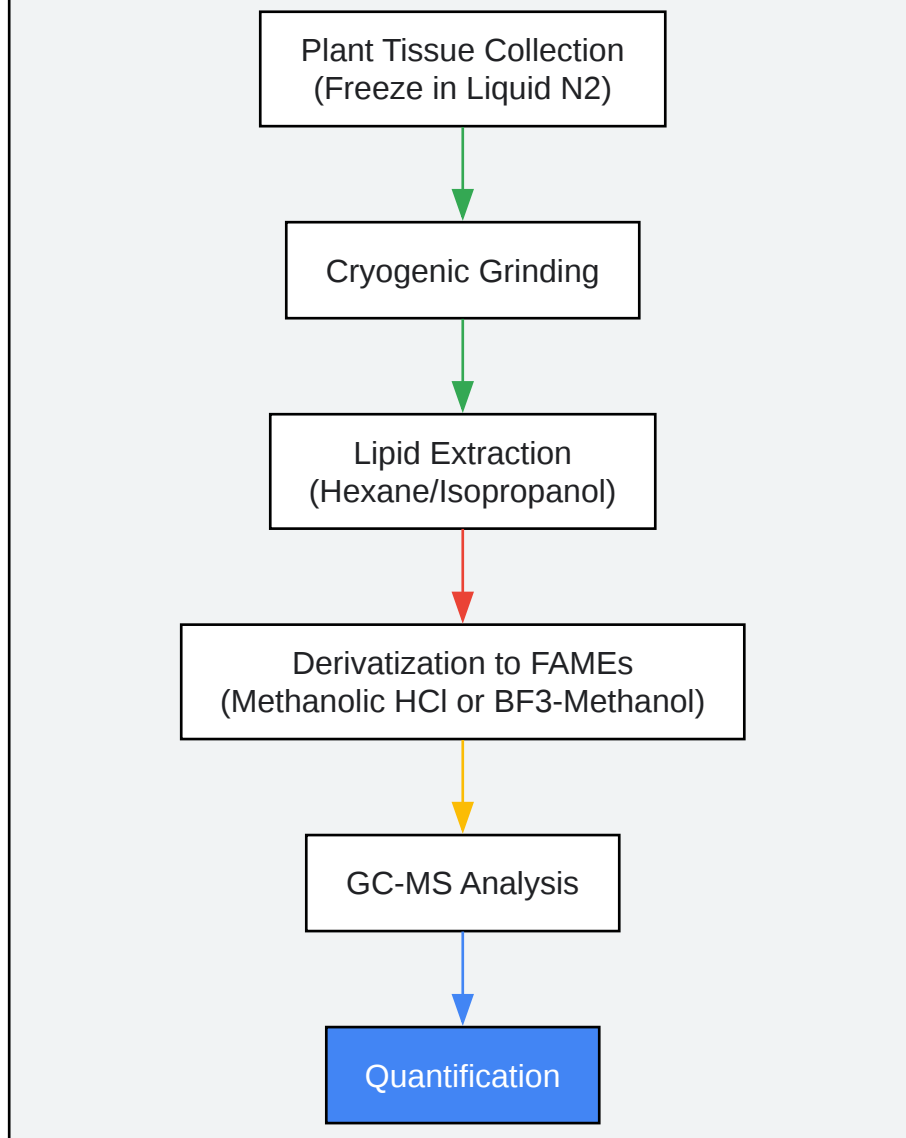
Note: Quantitative data for **colnelenic acid** is not widely available for many plant species under non-stressed conditions, as its production is often induced by specific stimuli.

Biosynthesis of Colnelenic Acid

Colnelenic acid is synthesized from α -linolenic acid through a specific enzymatic pathway. The key enzymes involved are 9-lipoxygenase and divinyl ether synthase. The pathway begins with the oxygenation of α -linolenic acid by 9-lipoxygenase to form a hydroperoxide intermediate. This intermediate is then converted into **colnelenic acid** by the action of divinyl ether synthase.



Experimental Workflow for Colnelenic Acid Quantification



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References

- 1. Divinylether fatty acids - Wikipedia [en.wikipedia.org]
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